

Solubility Profile of Gallic Acid-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gallic acid-d2

Cat. No.: B1337149

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This guide provides an in-depth overview of the solubility of **Gallic acid-d2** (Deuterated Gallic Acid), a critical parameter for its application in research, particularly in drug development and metabolic studies. Understanding the solubility of this isotopically labeled compound in various solvents is essential for accurate experimental design, formulation, and in vitro/in vivo studies. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Gallic acid-d2** has been determined in several common laboratory solvents. The following table summarizes the available quantitative data, providing a clear reference for researchers preparing solutions for experimental use.

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	30[1][2]
Dimethyl sulfoxide (DMSO)	30[1][2]
Ethanol	5[1][2]
DMSO:PBS (pH 7.2) (1:3)	0.25[1][2]

Note: The data for non-deuterated Gallic acid suggests a higher solubility in methanol compared to ethanol and water, and lower solubility in ethyl acetate[3][4]. While specific

quantitative data for **Gallic acid-d2** in these solvents is not readily available, similar trends in relative solubility can be anticipated.

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental aspect of its physicochemical characterization. The "shake-flask" method is a widely recognized and accepted "gold standard" for determining equilibrium solubility due to its simplicity and reliability in achieving a true thermodynamic equilibrium[5][6].

Principle of the Shake-Flask Method

The shake-flask method involves adding an excess amount of the solid compound to a known volume of the solvent of interest. The mixture is then agitated at a constant temperature for a sufficient period to allow the system to reach equilibrium, where the rate of dissolution equals the rate of precipitation. After reaching equilibrium, the undissolved solid is separated from the saturated solution, and the concentration of the solute in the clear solution is quantified using a suitable analytical technique.

Detailed Methodology

1. Preparation of a Saturated Solution:

- Accurately weigh an amount of **Gallic acid-d2** that is in excess of its expected solubility.
- Add the solid to a sealed, temperature-controlled container (e.g., a glass vial or flask) containing a precise volume of the chosen solvent.

2. Equilibration:

- Agitate the container at a constant temperature using a mechanical shaker or magnetic stirrer.
- The agitation period is crucial and should be long enough to ensure equilibrium is reached, typically ranging from 24 to 72 hours[5].

3. Phase Separation:

- Once equilibrium is established, the undissolved solid must be separated from the saturated solution.
- This is commonly achieved through centrifugation to pellet the excess solid, followed by careful filtration of the supernatant through a chemically inert syringe filter (e.g., PTFE) that does not absorb the solute[5].

4. Quantification of the Solute:

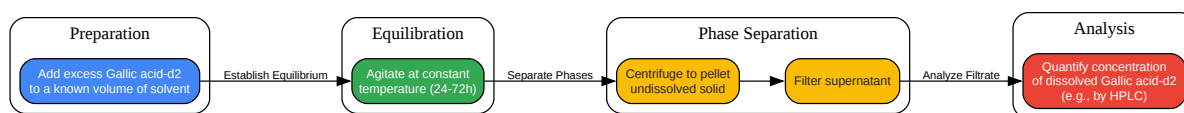
- The concentration of **Gallic acid-d2** in the clear, saturated filtrate is then determined.
- High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose[5]. A calibration curve using standard solutions of **Gallic acid-d2** of known concentrations must be generated for accurate quantification.

5. Data Reporting:

- The solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps of the shake-flask method for determining the solubility of **Gallic acid-d2**.



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Solubility Determination Workflow

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